

effect of soil organic matter content on Alion binding and availability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alion

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Technical Support Center: Alion (Indaziflam) and Soil Organic Matter

Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides detailed guidance on the critical interaction between soil organic matter (SOM) and the herbicide **Alion** (active ingredient: indaziflam), focusing on its impact on binding, availability, and overall efficacy in experimental settings.

Frequently Asked Questions (FAQs)

Q1: How does soil organic matter (SOM) content affect the binding of Alion (indaziflam) in soil?

Soil organic matter is a primary factor governing the sorption (binding) of **Alion** in soil. Research consistently shows a strong positive correlation between the amount of organic matter (or organic carbon, %OC) and the degree to which indaziflam is bound to soil particles. [\[1\]\[2\]](#)

- **High Sorption Coefficients:** Indaziflam has a high organic carbon-normalized sorption coefficient (K_{oc}) of approximately 1,000 mL/g, indicating a strong affinity for organic matter. [\[1\]\[3\]\[4\]](#) This strong binding is also supported by its high octanol-water partition coefficient ($K_{ow} = 2.8$). [\[3\]\[5\]](#)

- **Influence of Clay:** Besides organic matter, clay content is also positively correlated with indaziflam sorption.[2]
- **Reduced Mobility:** This strong binding to SOM and clay particles results in low to moderate mobility in the soil, effectively keeping the herbicide in the upper soil layers.[1][2][6]
Desorption processes are often characterized by hysteresis, meaning the herbicide does not detach from soil particles easily, which further limits its movement.[2]

Q2: What is the direct impact of SOM on the availability and herbicidal efficacy of Alion?

The availability of **Alion** in the soil solution—where it is taken up by germinating weeds—is inversely related to SOM content.

- **Reduced Availability:** Higher SOM content leads to greater sorption, which in turn reduces the concentration of indaziflam available in the soil solution.[5][7] This can decrease its weed control effectiveness.[7]
- **Increased Efficacy in Low SOM Soils:** Consequently, the phytotoxicity and efficacy of **Alion** are often greater in soils with low organic carbon content.[1] Studies on bermudagrass showed that plant injury from indaziflam decreased as the organic matter content in the soil increased.[1]
- **Dose Adjustments:** The impact is significant; one study noted that a 10 to 100 times greater concentration of indaziflam was needed to achieve a 50% growth reduction (ED50) in a soil with 16.8% organic matter compared to a soil with only 0.4% organic matter.[5] This highlights the necessity of adjusting application rates based on soil composition.

Q3: How does SOM influence the leaching potential and environmental fate of Alion?

The strong binding of **Alion** to organic matter is the primary reason for its low leaching potential.

- **Limited Vertical Movement:** By binding the herbicide in the upper soil strata, SOM significantly reduces its potential to leach into deeper soil layers or groundwater.[8] Most

studies confirm that indaziflam residues are predominantly found in the top 0-5 cm of the soil.[4][8]

- Risk in Low SOM Soils: In soils with very low organic matter and coarse texture (e.g., sand), the potential for leaching can be greater due to reduced sorption.[1]
- Persistence: Indaziflam is characterized by its long persistence in soil, with a reported half-life (DT50) of approximately 150 days, though this can range from 95 to over 161 days depending on soil type and conditions.[1][4][8] This long residual activity is a direct consequence of its strong binding and slow degradation.

Troubleshooting Guides

Problem 1: My Alion application shows reduced efficacy in high organic matter soils.

- Cause: This is an expected outcome. In soils with high organic matter (>3%), a larger fraction of the applied **Alion** becomes tightly bound to soil particles. This reduces the concentration of the active ingredient in the soil solution, making it less available for uptake by germinating weed seeds.[5][7]
- Solution:
 - Verify Soil Composition: Ensure you have an accurate analysis of your soil's organic matter percentage.
 - Adjust Application Rate: The **Alion** product label specifies higher application rates for soils with higher organic matter to compensate for the increased binding and ensure an effective concentration remains in the soil solution.[9][10] Always consult the label for crop-specific guidance.
 - Consider Tank Mixes: For fields with heavy weed pressure or where some weeds have already emerged, a tank mix with a suitable post-emergence (foliar-active) herbicide is recommended, as **Alion** primarily acts as a pre-emergence herbicide.[10]

Problem 2: I am observing unexpected turfgrass or crop injury in soils with low organic matter.

- Cause: In soils with low organic matter (<1%) and coarse texture, less **Alion** is adsorbed. This leads to a higher concentration of the herbicide in the soil solution, increasing its availability.^[1] While this enhances weed control, it also elevates the risk of injury to the desired crop, as the crop's roots may absorb a higher dose.^{[1][9]}
- Solution:
 - Strict Rate Adherence: It is critical to use the lower end of the recommended application rate range for soils with low organic matter. The **Alion** label provides specific rate restrictions for such conditions to ensure crop safety.^{[9][11]} For example, the maximum rate for grapes is lower in soils with <1% OM compared to those with >1% OM.^{[9][11]}
 - Application Timing: Apply **Alion** to a dry soil surface and avoid irrigation for 48 hours afterward.^{[10][12]} This allows the herbicide to bind to the available soil particles at the surface before water is introduced, minimizing its downward movement toward the crop root zone.^{[11][12]}

Data Presentation

Table 1: Indaziflam Sorption Coefficients (Kf) in Relation to Soil Properties

| Soil Type | Organic Carbon (%) | Clay (%) | Freundlich Sorption Coefficient (Kf) | 1/n |
|--------------------|--------------------|----------|--------------------------------------|------|
| Brazilian Oxisol 1 | 1.2 | 16 | 4.66 | 0.95 |
| Brazilian Oxisol 2 | 2.5 | 22 | 9.98 | 0.98 |
| Brazilian Oxisol 3 | 3.1 | 36 | 17.6 | 0.97 |
| Brazilian Oxisol 4 | 4.5 | 68 | 29.3 | 0.99 |
| U.S. Mollisol 1 | 1.5 | 18 | 6.62 | 0.92 |
| U.S. Mollisol 2 | 2.9 | 30 | 11.5 | 0.95 |
| U.S. Mollisol 3 | 3.5 | 32 | 14.3 | 0.96 |

(Data sourced from a study on various Brazilian and U.S. soils, demonstrating the positive correlation of Kf with %OC and clay content[2])

Table 2: Example of **Alion** Application Rate Adjustments Based on Soil Organic Matter (OM)

| Crop Category | Soil Organic Matter (%OM) | Maximum Rate (fluid ounces/acre) | Maximum Rate (lb active ingredient/acre) |
|--|---------------------------|----------------------------------|--|
| Grapes | < 1% | 3.5 | 0.045 |
| Grapes | > 1% | 5.0 | 0.065 |
| Tree Nuts, Pome Fruit, Stone Fruit, Olive | < 1% | 3.5 | 0.045 |
| Tree Nuts, Pome Fruit, Stone Fruit, Olive | 1% - 3% | 5.0 | 0.065 |
| Tree Nuts, Pome Fruit, Stone Fruit, Olive | > 3% | 6.5 | 0.084 |
| (Data compiled from California label recommendations.[9] [11] Researchers must always consult the current product label for their specific region and crop.) | | | |

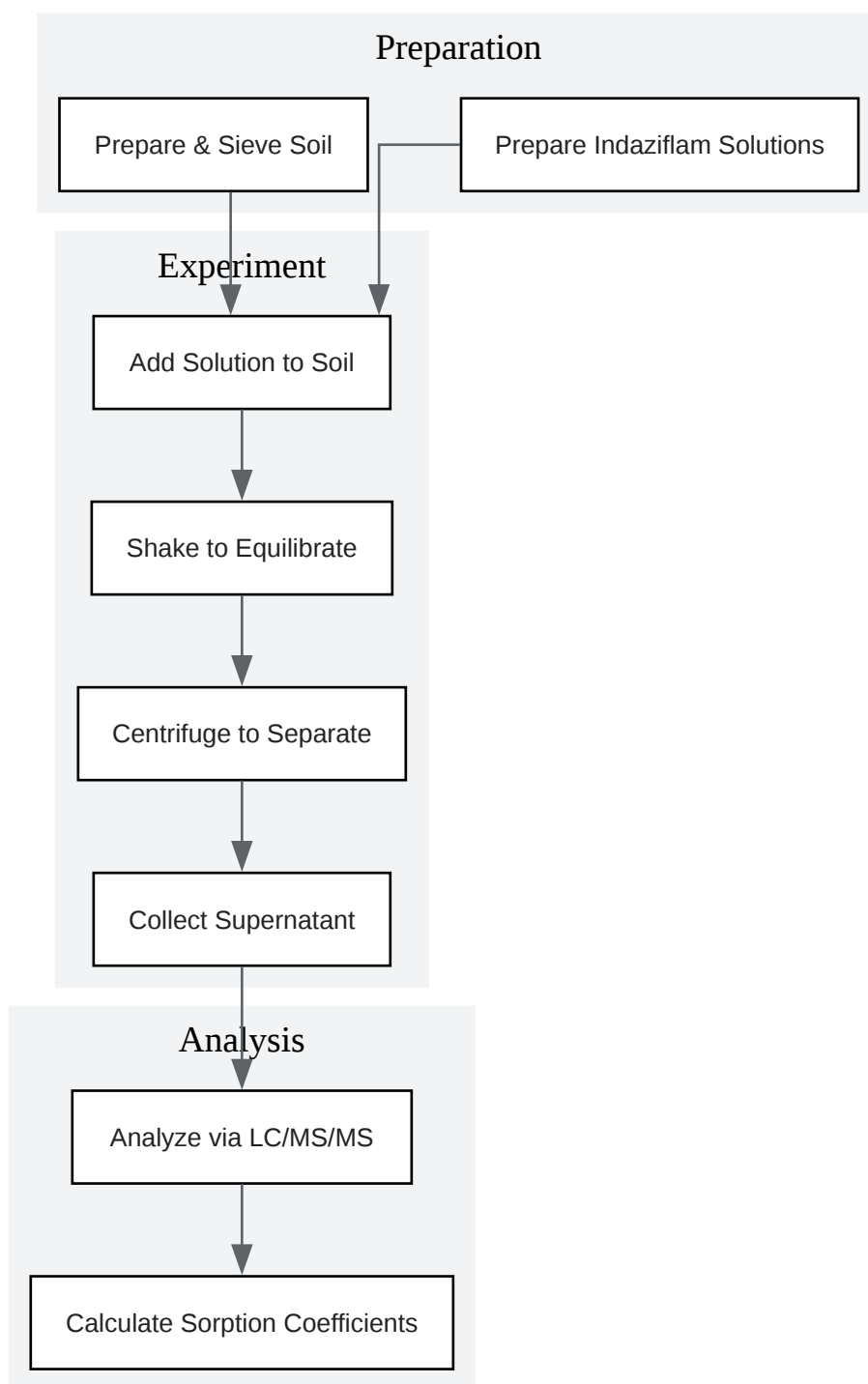
Experimental Protocols & Visualizations

Protocol 1: Batch Equilibration Method for Sorption Analysis

This method is used to determine the sorption coefficients (e.g., K_d , K_f , K_{oc}) of indaziflam in different soils.

- Soil Preparation: Air-dry representative soil samples and sieve them through a 2-mm mesh. Characterize each soil for pH, organic matter content, and texture.

- **Solution Preparation:** Prepare a stock solution of indaziflam in a 0.01 M CaCl₂ solution. Create a series of dilutions to be used for the experiment.
- **Equilibration:** Place a small, known mass of soil (e.g., 5 g) into a centrifuge tube. Add a known volume (e.g., 10 mL) of an indaziflam solution of a specific concentration.
- **Shaking:** Seal the tubes and shake them on a reciprocating shaker until equilibrium is reached (typically determined to be <24 hours in preliminary kinetic studies).^[2]
- **Separation:** Centrifuge the tubes at high speed (e.g., 8000 rpm) to separate the soil from the solution.
- **Analysis:** Carefully collect an aliquot of the supernatant (the clear liquid). Analyze the concentration of indaziflam remaining in the supernatant using High-Performance Liquid Chromatography with tandem Mass Spectrometry (HPLC-MS/MS).
- **Calculation:** The amount of indaziflam sorbed to the soil is calculated by subtracting the final solution concentration from the initial concentration. The sorption coefficient (K_d) is the ratio of sorbed herbicide to the herbicide remaining in solution.



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Caption: Experimental workflow for a batch equilibration sorption study.

Protocol 2: Soil Residue Analysis via LC/MS/MS

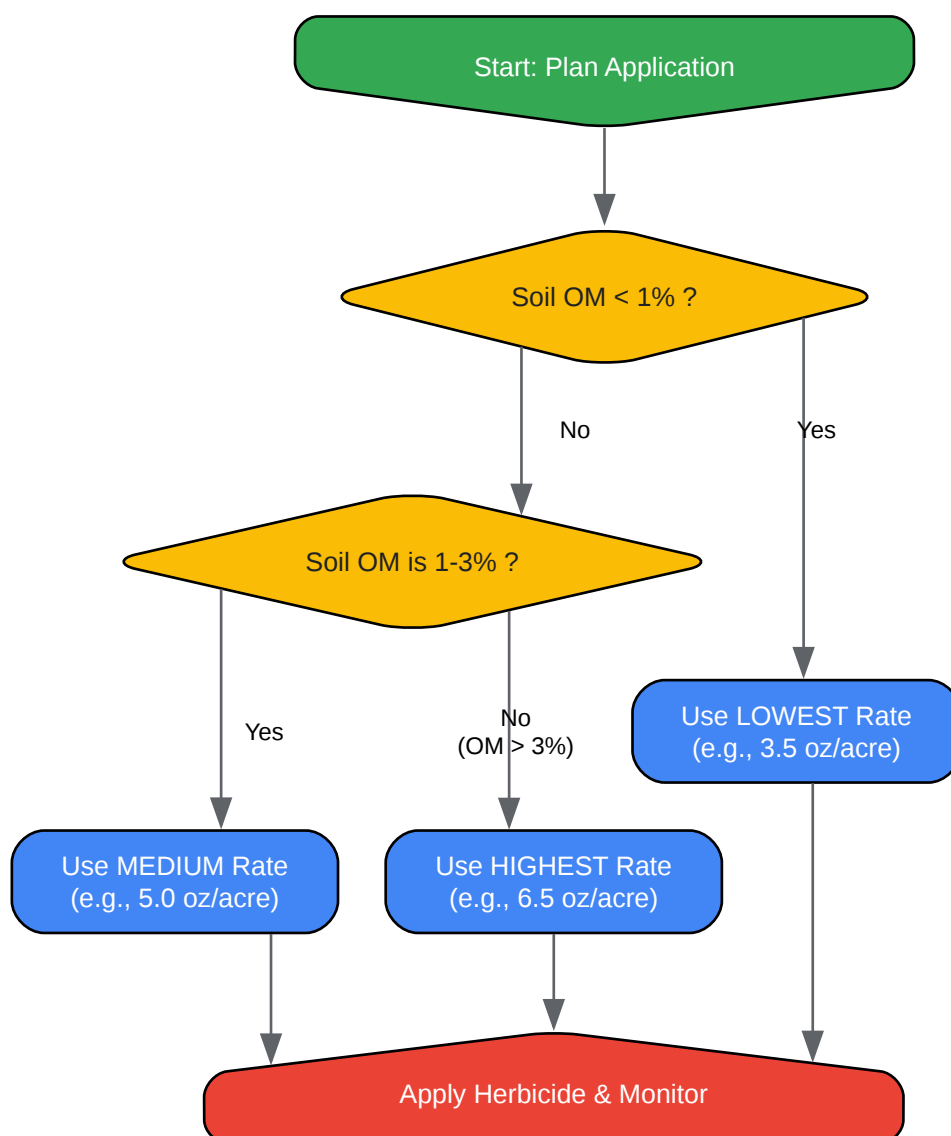
This protocol outlines a general procedure for quantifying indaziflam residues in soil samples.

- **Sample Collection:** Collect soil cores from the experimental plots at specified depths and time intervals. Homogenize and store them frozen prior to analysis.
- **Extraction:** Weigh a subsample of soil (e.g., 10 g). Add an extraction solvent, typically a mix of acetonitrile and water (e.g., 80:20 v/v).^[13] Use a method like microwave extraction or mechanical shaking to ensure efficient transfer of the analyte from the soil to the solvent.^[13]
- **Internal Standard:** Fortify the extract with an isotopically labeled internal standard of indaziflam to ensure accurate quantification.^[13]
- **Cleanup:** Centrifuge the sample to pellet the soil particles. The resulting supernatant can be further purified using dispersive solid-phase extraction (dSPE) with adsorbents like C18 or PSA to remove interfering matrix components.^[14]
- **Analysis:** Dilute the final, cleaned extract with HPLC-grade water.^[13] Inject the sample into an LC/MS/MS system.
- **Quantification:** Detect and quantify indaziflam using tandem mass spectrometry, comparing the peak area of the analyte to that of the internal standard and a calibration curve prepared with known standards.^[13]



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Caption: Relationship between SOM, **Alion** binding, and experimental outcomes.



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Caption: Logic diagram for determining **Alion** application rate based on SOM%.

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- To cite this document: BenchChem. [effect of soil organic matter content on Alion binding and availability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1244531#effect-of-soil-organic-matter-content-on-alion-binding-and-availability]

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